

# Technical Guide: H-D-Tyr(tBu)-OH for Peptide Synthesis

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## Compound of Interest

Compound Name: **H-D-Tyr(tBu)-OH**

Cat. No.: **B554729**

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This guide provides comprehensive technical information on O-tert-Butyl-D-tyrosine (**H-D-Tyr(tBu)-OH**), a crucial protected amino acid for solid-phase peptide synthesis (SPPS). It covers the core physicochemical properties and detailed experimental protocols for its application in constructing peptide chains.

## Core Physicochemical Data

**H-D-Tyr(tBu)-OH** is a derivative of the amino acid D-tyrosine where the hydroxyl group of the side chain is protected by a tert-butyl group. This protection is vital to prevent unwanted side reactions during the peptide synthesis process.

Property	Value	References
CAS Number	186698-58-8	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>13</sub> H <sub>19</sub> NO <sub>3</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	237.3 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Synonyms	O-tert-Butyl-D-tyrosine	<a href="#">[1]</a>

# Application in Solid-Phase Peptide Synthesis (SPPS)

**H-D-Tyr(tBu)-OH** is primarily utilized in the Fluorenylmethyloxycarbonyl (Fmoc) based strategy of SPPS. The tert-butyl (tBu) side-chain protecting group is stable under the basic conditions required for the removal of the temporary N-terminal Fmoc group but is readily cleaved during the final step of peptide cleavage from the resin using strong acids like trifluoroacetic acid (TFA).

Below is a generalized experimental workflow for the incorporation of **H-D-Tyr(tBu)-OH** into a growing peptide chain using manual Fmoc-SPPS.



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## References

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